

# Dilevalol: A Technical Deep Dive into the Stereoisomer of Labetalol

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## Compound of Interest

Compound Name: *Dilevalol*

Cat. No.: *B1630385*

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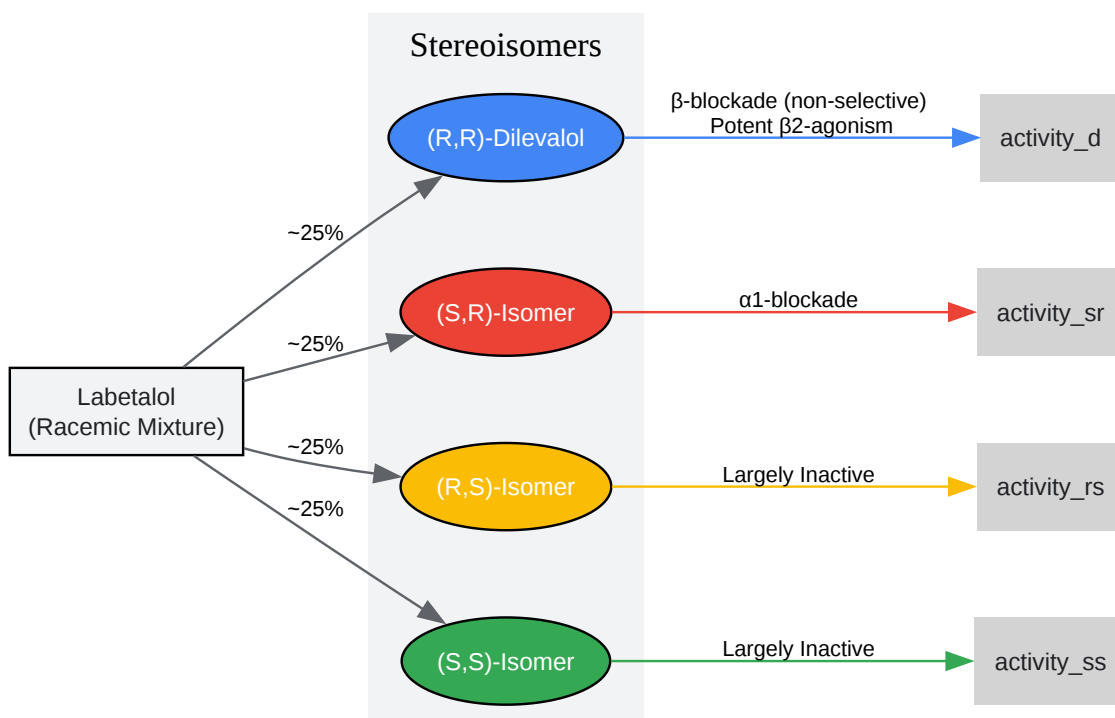
## Introduction

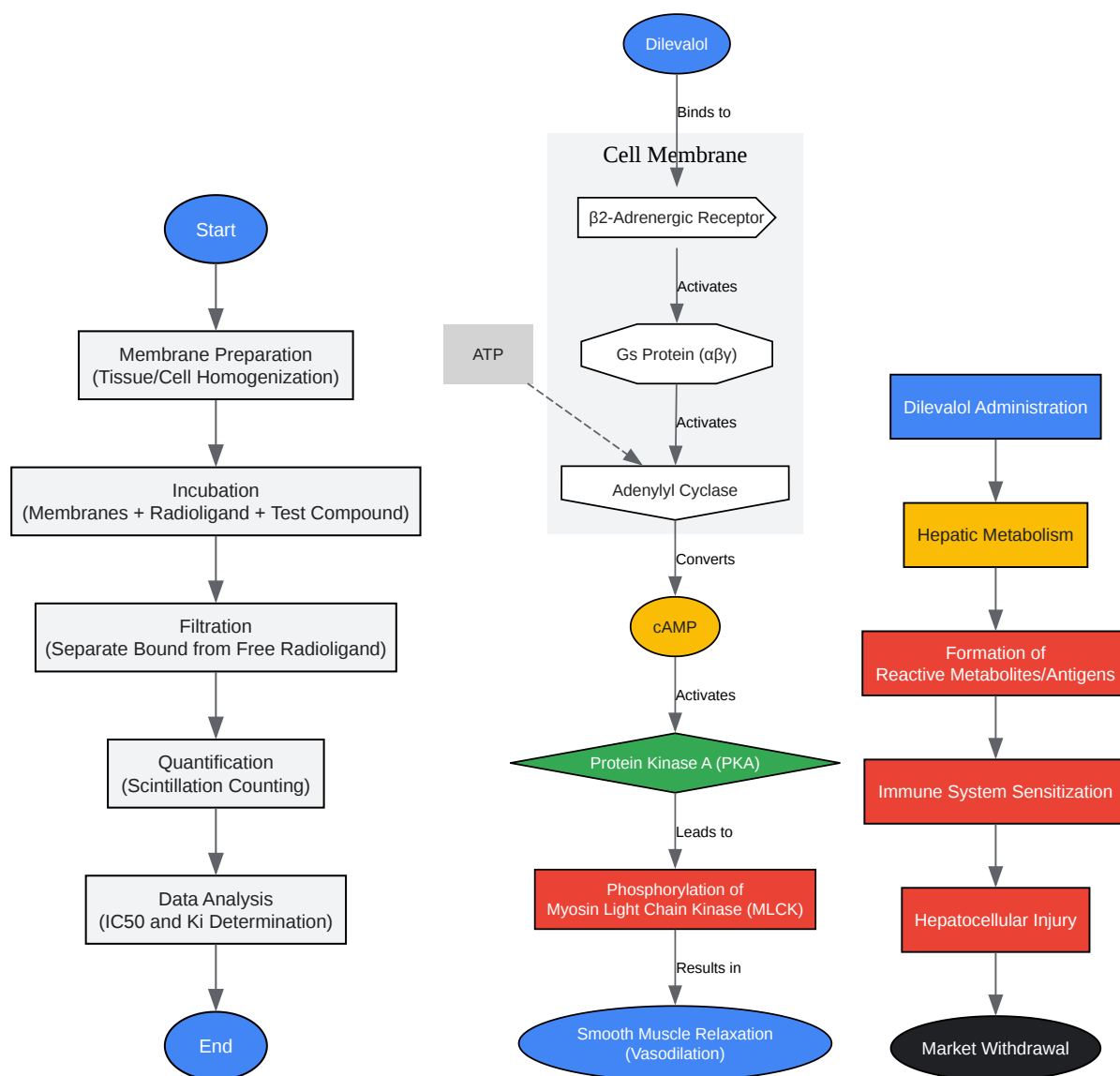
**Dilevalol**, the (R,R)-stereoisomer of labetalol, represents a fascinating case study in stereopharmacology and drug development. Labetalol, a widely used antihypertensive agent, is a racemic mixture of four stereoisomers, each possessing distinct pharmacological properties.

**Dilevalol** was developed as a single-isomer drug with the aim of providing a more favorable therapeutic profile by isolating the desired pharmacological activities and minimizing others. This technical guide provides an in-depth analysis of **dilevalol**'s core pharmacology, its relationship to labetalol's other stereoisomers, and the experimental methodologies used to characterize these compounds. It also delves into the clinical findings and the ultimate withdrawal of **dilevalol** from the market, offering valuable insights for modern drug development.

## The Stereoisomeric Landscape of Labetalol

Labetalol has two chiral centers, resulting in four stereoisomers: (R,R), (S,R), (R,S), and (S,S). The pharmacological activity of labetalol is a composite of the individual actions of these isomers. **Dilevalol** is the (R,R)-isomer.<sup>[1]</sup> The separation of these stereoisomers revealed a distinct distribution of adrenergic receptor activity among them.





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## References

- 1. Dilevalol – Chiralpedia [chiralpedia.com]

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